

physical and chemical properties of 2,2,6,6-Tetramethyl-4-piperidinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,6,6-Tetramethyl-4-piperidinol

Cat. No.: B029938

[Get Quote](#)

An In-depth Technical Guide to **2,2,6,6-Tetramethyl-4-piperidinol**

Introduction

2,2,6,6-Tetramethyl-4-piperidinol, also known as TMP or 4-hydroxy-TEMPO, is a heterocyclic organic compound that serves as a crucial intermediate in the synthesis of various chemical products. Its sterically hindered amine structure is foundational to its primary application as a precursor for a class of compounds known as Hindered Amine Light Stabilizers (HALS). HALS are widely used as additives in polymers and plastics to protect them from photo-oxidative degradation. This guide provides a comprehensive overview of the physical properties, chemical characteristics, synthesis protocols, and safety considerations for **2,2,6,6-Tetramethyl-4-piperidinol**, intended for researchers, chemists, and professionals in drug development and material science.

Physical and Chemical Properties

The fundamental physical and chemical identifiers for **2,2,6,6-Tetramethyl-4-piperidinol** are summarized below. This compound is a solid at room temperature and is recognized for its corrosive nature.^{[1][2]}

Table 1: General and Physical Properties

| Property | Value | Source |
|-------------------|--------------------------------------|---|
| Molecular Formula | C₉H₁₉NO | [3] [4] [5] |
| Molecular Weight | 157.25 g/mol | [4] [5] |
| Melting Point | 129-131 °C | [3] [6] [7] |
| Boiling Point | 212-215 °C | [3] [7] |

| Appearance | Colorless needles or white crystal |[\[6\]](#)[\[8\]](#) |

Table 2: Chemical Identifiers

| Identifier | Value | Source |
|------------|---|---|
| CAS Number | 2403-88-5 | [2] [5] |
| InChI | 1S/C9H19NO/c1-8(2)5-7(11)6-9(3,4)10-8/h7,10-11H,5-6H2,1-4H3 | [3] [9] |
| InChIKey | VDVUCLWJZJHFAV-UHFFFAOYSA-N | [3] [9] |
| SMILES | <chem>CC1(C)CC(O)CC(C)(C)N1</chem> | [3] [9] |

| Synonyms | 4-Hydroxy-2,2,6,6-tetramethylpiperidine, Lastar A |[\[4\]](#)[\[5\]](#) |

Spectral Data

Spectroscopic data is essential for the structural confirmation and purity assessment of **2,2,6,6-Tetramethyl-4-piperidinol**. Various spectroscopic methods are used for its characterization.

Table 3: Spectroscopic Data

| Technique | Description |
|---------------------|---|
| ^1H NMR | Proton Nuclear Magnetic Resonance data is available for structural elucidation.[9] |
| ^{13}C NMR | Carbon-13 Nuclear Magnetic Resonance data provides information on the carbon skeleton. |
| FTIR | Fourier-Transform Infrared Spectroscopy is used to identify functional groups, such as the O-H and N-H stretches.[10] |

| Mass Spectrometry | Mass spectrometry data confirms the molecular weight and fragmentation pattern of the compound.[5] |

Experimental Protocols: Synthesis

2,2,6,6-Tetramethyl-4-piperidinol is most commonly synthesized via the reduction of 2,2,6,6-tetramethyl-4-piperidone. Other methods include the catalytic hydrogenation of triacetoneamine (TAA).[11]

Synthesis via Reduction of 2,2,6,6-tetramethyl-4-piperidone

This protocol describes a common laboratory-scale synthesis using sodium borohydride as the reducing agent.[6]

Objective: To prepare **2,2,6,6-tetramethyl-4-piperidinol** by the chemical reduction of the corresponding ketone.

Materials:

- 2,2,6,6-tetramethyl-4-piperidone
- Sodium borohydride (NaBH_4)
- Ethanol (or a similar protic solvent)

- Ligroin (boiling point range 65-90 °C) for recrystallization
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- Dissolve 2,2,6,6-tetramethyl-4-piperidone in ethanol in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add sodium borohydride to the stirred solution in small portions. The reaction is exothermic.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for several hours or until the reaction is complete (monitored by TLC).
- Carefully add water to quench the excess sodium borohydride.
- Remove the ethanol under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate to yield the crude product.
- Purify the crude **2,2,6,6-tetramethyl-4-piperidinol** by recrystallization from ligroin to obtain colorless needles.^[6]

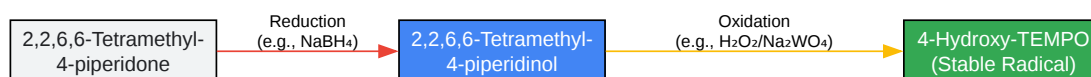
Reactivity and Applications

The primary utility of **2,2,6,6-Tetramethyl-4-piperidinol** lies in its role as a versatile chemical intermediate.

- **Hindered Amine Light Stabilizers (HALS):** It is a key building block for synthesizing HALS.[8][11][12] These stabilizers are crucial for preventing the degradation of polymers exposed to light. The piperidinol can be esterified or otherwise modified to produce a wide range of HALS derivatives.[12]
- **Precursor to TEMPO:** **2,2,6,6-Tetramethyl-4-piperidinol** can be oxidized to form 4-Hydroxy-TEMPO, a stable nitroxyl radical. TEMPO and its derivatives are widely used as catalysts in selective oxidation reactions in organic synthesis and as spin probes in biological studies.
- **Research Applications:** The compound has been utilized in research to study the formation of singlet oxygen.[7]

Logical Workflow: Synthesis and Oxidation

The following diagram illustrates the synthetic relationship between the precursor ketone, the target piperidinol, and its valuable oxidation product, 4-Hydroxy-TEMPO.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway from piperidone to piperidinol and its subsequent oxidation.

Safety and Handling

2,2,6,6-Tetramethyl-4-piperidinol is classified as a corrosive solid and requires careful handling to avoid personal exposure.[1][2]

- **Hazards:**
 - Causes severe skin burns and eye damage.[1][4]
 - May cause an allergic skin reaction.[1][4]

- Harmful if swallowed.[4]
- Causes irritation to the respiratory tract.[13]
- Precautions for Safe Handling:
 - Avoid all personal contact, including inhalation of dust.[2][13]
 - Use in a well-ventilated area.[2]
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing.[1][13]
 - Do not eat, drink, or smoke when handling this substance.[2]
 - Wash hands thoroughly after handling.[2]
- Storage:
 - Store in a tightly closed container.[1][13]
 - Keep in a cool, dry, and well-ventilated place away from incompatible substances.[13]
- First Aid Measures:
 - Skin Contact: Immediately take off all contaminated clothing and rinse the skin with plenty of water. Seek immediate medical attention.[1]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call an ophthalmologist immediately.[1]
 - Ingestion: Rinse mouth and drink water (two glasses at most). Do not induce vomiting. Call a physician immediately.[1][13]
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][13]

Conclusion

2,2,6,6-Tetramethyl-4-piperidinol is a compound of significant industrial and academic interest. Its value is primarily derived from its role as a foundational intermediate for high-performance HALS and stable nitroxyl radicals like TEMPO. A thorough understanding of its properties, synthesis, and handling protocols is essential for its safe and effective use in research and commercial applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. merckmillipore.com [merckmillipore.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. 2,2,6,6-四甲基-4-哌啶醇 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 4-Hydroxy-2,2,6,6-tetramethylpiperidine | C₉H₁₉NO | CID 75471 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Piperidinol, 2,2,6,6-tetramethyl- [webbook.nist.gov]
- 6. prepchem.com [prepchem.com]
- 7. 2,2,6,6-Tetramethyl-4-piperidinol | 2403-88-5 [chemicalbook.com]
- 8. CN104628626A - Preparation method of 2,2,6,6-tetramethyl-4-piperidinol - Google Patents [patents.google.com]
- 9. 2,2,6,6-Tetramethyl-4-piperidinol(2403-88-5) ¹H NMR [m.chemicalbook.com]
- 10. researchgate.net [researchgate.net]
- 11. Continuous synthesis of 2,2,6,6-tetramethyl-4-piperidinol over CuCrSr/Al₂O₃: effect of Sr promoter - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 12. Synthesis of Bis (2,2,6,6-tetramethyl-4-piperidiny) Maleate - PMC [pmc.ncbi.nlm.nih.gov]
- 13. 2,2,6,6-Tetramethyl-4-piperidinol(2403-88-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [physical and chemical properties of 2,2,6,6-Tetramethyl-4-piperidinol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b029938#physical-and-chemical-properties-of-2-2-6-6-tetramethyl-4-piperidinol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com